

(R)-PS210 solubility and preparation for in vitro assays

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Application Notes and Protocols for (R)-PS210

For Researchers, Scientists, and Drug Development Professionals

Introduction

(R)-PS210 is a potent and substrate-selective allosteric activator of 3-phosphoinositide-dependent protein kinase 1 (PDK1). As the R-enantiomer of PS210, it targets the PIF-binding pocket of PDK1, playing a crucial role in the PI3K/Akt/mTOR signaling pathway.[1] With an AC50 value of 1.8 μ M in cell-free kinase assays, (R)-PS210 represents a significant tool for studying the intricacies of this critical cellular signaling cascade.[1] These application notes provide detailed protocols for the solubilization and preparation of (R)-PS210 for use in various in vitro assays.

Data Presentation Chemical and Physical Properties



Property	Value	Reference
Catalog Number	HY-13856	[1]
CAS Number	1410101-89-1	[1]
Molecular Formula	C19H15F3O5	[1]
Molecular Weight	380.31 g/mol	[1]
Target	PDK1	[1]
Pathway	PI3K/Akt/mTOR	[1]
AC50	1.8 μM (Cell-Free Kinase Assay)	[1]

Solubility Data

(R)-PS210 exhibits excellent solubility in dimethyl sulfoxide (DMSO), a common solvent for preparing stock solutions for in vitro studies.

Solvent	Solubility	Notes	Reference
DMSO	≥ 230 mg/mL (604.77 mM)	Requires sonication for complete dissolution.	[1]

Experimental Protocols Preparation of (R)-PS210 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **(R)-PS210** in DMSO, which can then be serially diluted for use in various in vitro assays.

Materials:

• (R)-PS210 powder (Cat. No. HY-13856 or equivalent)



- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Sonicator (water bath or probe)

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination of the stock solution.
- Weighing the Compound: Accurately weigh the desired amount of (R)-PS210 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.8031 mg of (R)-PS210 (Molecular Weight = 380.31 g/mol).
- Dissolution in DMSO:
 - Add the weighed (R)-PS210 powder to a sterile microcentrifuge tube.
 - Add the calculated volume of anhydrous DMSO. For a 10 mM solution from 3.8031 mg of compound, add 1 mL of DMSO.
 - Vortex the tube vigorously for 1-2 minutes to facilitate dissolution.
- Sonication: To ensure complete dissolution, sonicate the solution. A water bath sonicator is recommended to avoid overheating. Sonicate for 10-15 minutes or until no visible particulates remain.[1]
- Sterilization (Optional): If required for your specific cell culture application, the stock solution can be filter-sterilized using a 0.22 μm syringe filter compatible with DMSO.
- Aliquoting and Storage:



- Aliquot the 10 mM stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1]

Preparation of Working Solutions for In Vitro Assays

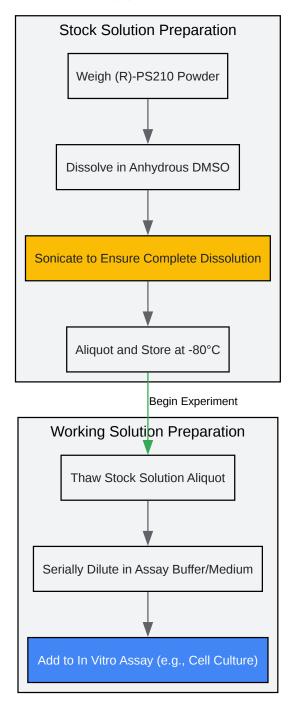
Procedure:

- Thawing: Thaw a single aliquot of the 10 mM (R)-PS210 stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in the appropriate cell culture medium or assay buffer to achieve the desired final concentrations for your experiment.
 - Important: To avoid precipitation, it is crucial to add the DMSO stock solution to the aqueous buffer or medium and mix immediately and thoroughly. The final concentration of DMSO in the assay should be kept low (typically ≤ 0.5%) to minimize solvent-induced cytotoxicity.

Mandatory Visualizations



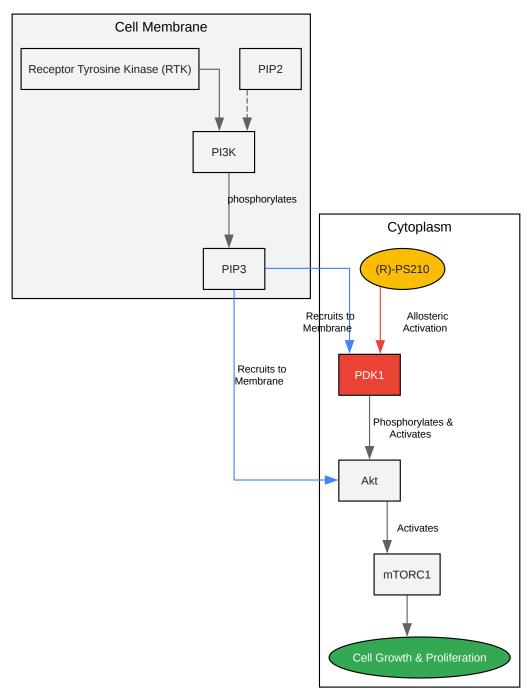
Experimental Workflow for (R)-PS210 In Vitro Assay Preparation



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Caption: Workflow for preparing **(R)-PS210** solutions for in vitro experiments.





(R)-PS210 Signaling Pathway

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Caption: The PI3K/Akt/mTOR signaling pathway activated by (R)-PS210.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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